

A Comprehensive Technical Guide to 1,1-Diethoxyhexane: Physical Properties and Experimental Determination

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Compound of Interest

Compound Name: 1,1-Diethoxyhexane

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This technical guide provides an in-depth overview of the key physical properties of **1,1-diethoxyhexane**, a versatile acetal used in various chemical applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination. A logical workflow is also presented to guide researchers in obtaining these crucial physical constants.

Core Physical Properties

1,1-Diethoxyhexane, also known as hexanal diethyl acetal, is a colorless liquid with the chemical formula $C_{10}H_{22}O_2$.^{[1][2]} Its physical characteristics are essential for its application in research and development, particularly in the fields of fragrance and specialty chemicals. A summary of its key physical properties is presented in the table below.

Property	Value	Source
Boiling Point	189°C at 760 mmHg	BOC Sciences[1]
est. 184°C	TGSC Information System[3]	
195.26°C	RIFM fragrance ingredient safety assessment[4]	
Density	0.843 g/cm ³	BOC Sciences[1]
0.82800 to 0.83600 @ 20.00°C	RIFM fragrance ingredient safety assessment[4]	
Molecular Weight	174.28 g/mol	PubChem[5]

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical analysis. The following sections detail standardized methodologies suitable for the characterization of **1,1-diethoxyhexane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For an accurate determination, the following micro-distillation method is recommended.

Apparatus:

- A small-scale distillation apparatus (e.g., Hickman still)
- Heating mantle or oil bath
- Thermometer (calibrated)
- Boiling chips
- Condenser

Procedure:

- Place a small volume (1-2 mL) of **1,1-diethoxyhexane** and a few boiling chips into the distillation flask.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point.
- If the atmospheric pressure is not 760 mmHg, a pressure correction should be applied.

Determination of Density

Density, the mass per unit volume, is a key indicator of a substance's purity. A pycnometer provides a precise method for this measurement.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

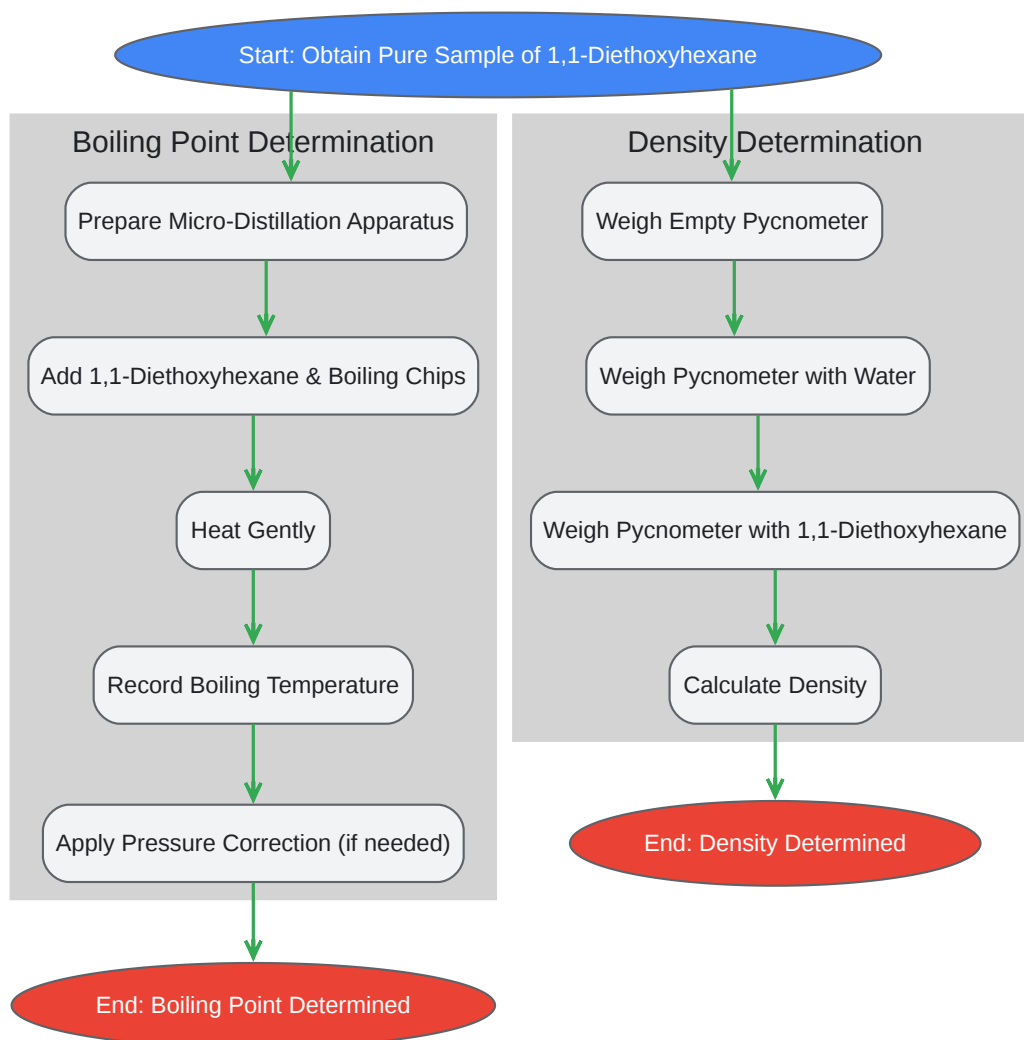
- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.

- Carefully dry the outside of the pycnometer and weigh it again (m_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **1,1-diethoxyhexane** and repeat the thermal equilibration and weighing steps (m_3).
- The density of **1,1-diethoxyhexane** can then be calculated using the following formula:

Density of **1,1-Diethoxyhexane** = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of Water at the experimental temperature}$

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid organic compound such as **1,1-diethoxyhexane**.



Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining boiling point and density.

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